

ISO 3518:2002 standard compliance for santalol content

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Compound Focus: (+)-alpha-Santalene

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ISO 3518 Specifications for Sandalwood Oil

Parameter	Specification	Analytical Method Suggested
Total Free Alcohols (as Santalol)	Minimum 90% (w/w) [1] [2]	Gas Chromatography (GC) or GC-Mass Spectrometry (GC-MS) [1] [3] [2]
Z- α -Santalol Content	41% - 55% [4] [1] [2]	Gas Chromatography (GC) or GC-Mass Spectrometry (GC-MS) [1] [3] [2]
Z- β -Santalol Content	16% - 24% [4] [1] [2]	Gas Chromatography (GC) or GC-Mass Spectrometry (GC-MS) [1] [3] [2]

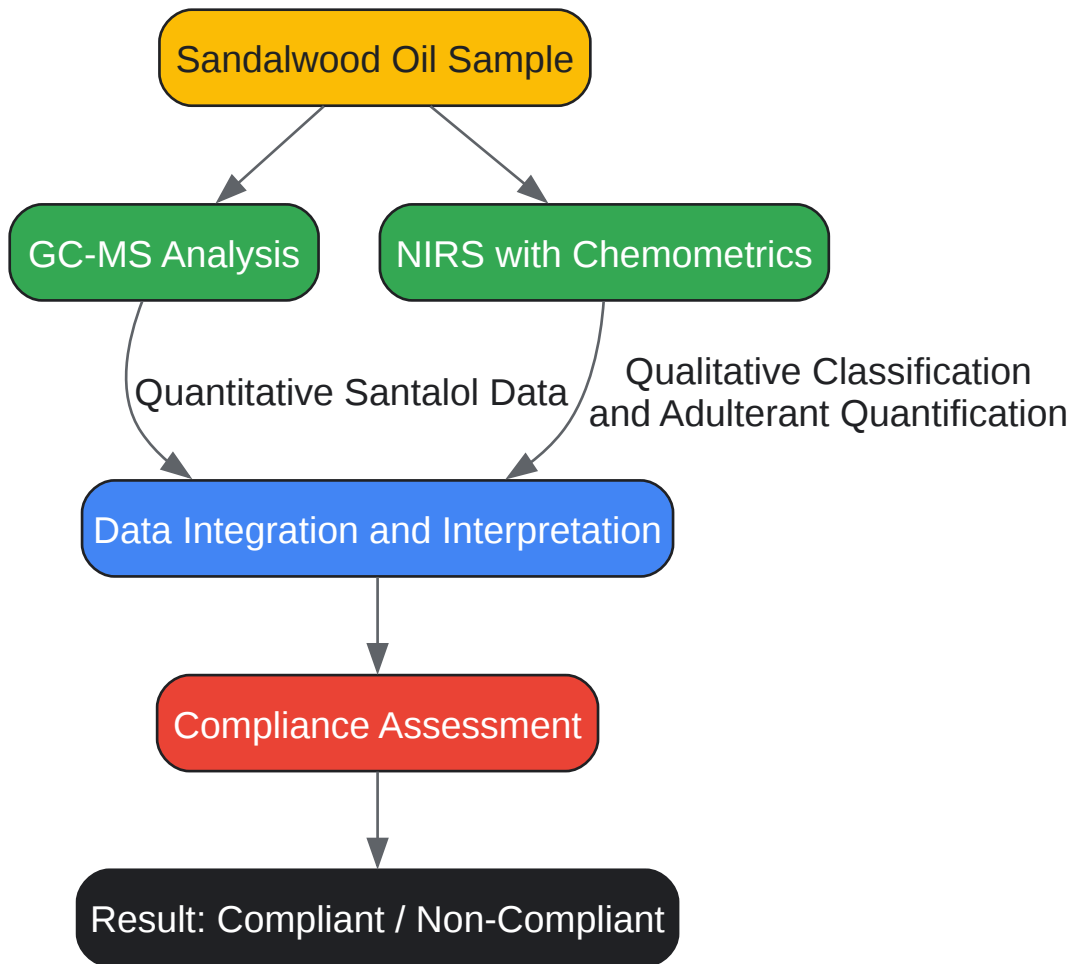
Experimental Protocols for Compliance Testing

For researchers conducting compliance analyses, here are detailed methodologies from the literature.

- **Gas Chromatography-Mass Spectrometry (GC-MS)**
 - **Principle:** This is the primary method recommended for authenticating and controlling the quality of sandalwood oils. It separates the complex mixture of oil components and identifies them based on their mass spectra [3] [2].

- **Application:** GC-MS is used to quantify the percentages of Z- α -santalol and Z- β -santalol and confirm the oil's botanical origin. It effectively identifies adulterants like synthetic santalol analogs (e.g., Javanol, Polysantol) or oils from other species such as *Amyris balsamifera* [2].
- **Near Infrared Spectroscopy (NIRS) with Chemometrics**
 - **Principle:** A non-destructive analytical technique that, when combined with multivariate analysis, can rapidly classify oils and quantify adulterants [1].
 - **Workflow:**
 - **Spectral Acquisition:** Collect NIR absorption spectra of standard and test sandalwood oil samples.
 - **Chemometric Modeling:** Use techniques like Principal Component Analysis (PCA) and Hierarchical Cluster Analysis (HCA) to discriminate between oils of different geographical origins or quality grades [1].
 - **Quantification:** Apply regression models (e.g., Support Vector Machine Regression - SVM R) to detect and quantify the percentage level of counterfeits or impurities in the oil [1].

The following diagram illustrates the logical workflow for assessing sandalwood oil compliance using these analytical methods.



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Key Research Considerations

- **Widespread Non-Compliance:** Multiple studies indicate that a significant number of commercial products labeled as "sandalwood oil" fail to meet ISO 3518 specifications. One analysis found that **none of the tested oils** complied, with some being adulterated or entirely synthetic [4] [2].
- **Standard Version Update:** The most critical recent development is the publication of **ISO 3518:2025**, which replaces the 2002 version [5] [6]. It is essential to obtain and review the latest official standard document for current requirements, which may include updates to specifications, sampling, packaging, and labeling [5].
- **Analytical Best Practice:** For authoritative quality assessment, **GC-MS is considered the gold standard**. While NIRS offers a rapid screening alternative, GC-MS provides definitive compound identification and is crucial for detecting sophisticated adulteration [3] [2].

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